

Technical Support Center: Enhancing Impact Strength of 3D Printed Parts with TEGDA

Author: BenchChem Technical Support Team. Date: December 2025



This technical support center provides researchers, scientists, and drug development professionals with guidance on utilizing Tri(ethylene glycol) dimethacrylate (TEGDA) to improve the impact strength of 3D printed parts. This resource offers troubleshooting advice, frequently asked questions, detailed experimental protocols, and data presentation to assist in your research and development efforts.

Troubleshooting Guide

This guide addresses common issues encountered when incorporating TEGDA into 3D printing resin formulations.

Troubleshooting & Optimization

Check Availability & Pricing

Question/Issue	Possible Cause(s)	Recommended Solution(s)
Why is my resin mixture too viscous after adding TEGDA?	While TEGDA is a reactive diluent, high concentrations or interactions with other resin components can still lead to increased viscosity.[1]	- Start with a lower concentration of TEGDA (e.g., 5-10 wt%) and incrementally increase it Gently warm the resin mixture (to no more than 40°C) and mix thoroughly to ensure homogeneity Ensure your TEGDA is not partially polymerized due to improper storage. Store in a cool, dark place.[2]
My prints are failing or showing delamination after adding TEGDA.	- Incomplete Curing: The addition of TEGDA can alter the photo-curing characteristics of the resin, potentially requiring adjustments to exposure times Altered Adhesion: Changes in resin composition can affect adhesion to the build plate.	- Increase Exposure Time: Incrementally increase the exposure time for both the initial and subsequent layers to ensure complete polymerization Adjust Lift Speed: A slower lift speed can reduce the stress on newly formed layers, preventing delamination Re-level the Build Plate: Ensure the build plate is perfectly leveled.[3]
The final printed part is brittle, despite adding an impact modifier.	- Insufficient TEGDA Concentration: The amount of TEGDA may not be enough to impart significant impact resistance Over-curing: Excessive UV exposure can lead to a highly cross-linked and brittle polymer network.[3]- Incompatibility: Potential incompatibility between TEGDA and the base resin.	- Increase TEGDA Concentration: Gradually increase the weight percentage of TEGDA in your formulation Optimize Post- Curing: Reduce the duration or intensity of the post-curing process. Experiment with different post-curing schedules Consult Resin Technical Data Sheet: Verify



		the compatibility of TEGDA with your specific base resin.
I'm observing warping or dimensional inaccuracy in my prints.	The addition of TEGDA can affect the shrinkage properties of the resin during polymerization.	- Optimize Print Orientation: Orient the part on the build plate to minimize stress accumulation in critical areas Use Rafts and Supports: Employing a raft can improve adhesion and reduce warping at the base of the print. Ensure adequate support structures for overhangs.[4]
The surface finish of my prints is poor (e.g., tacky, uneven).	- Incomplete Polymerization: Insufficient UV exposure can leave the surface uncured Oxygen Inhibition: Oxygen in the atmosphere can inhibit the polymerization of the outermost layer.	- Increase Final Layer Exposure: Slightly increase the exposure time for the last few layers of the print Post-Curing Under Inert Atmosphere: If possible, conduct post-curing in a nitrogen environment to minimize oxygen inhibition Thorough Cleaning: Ensure the printed part is thoroughly cleaned with a suitable solvent (e.g., isopropyl alcohol) before post-curing to remove any uncured resin.[5]

Frequently Asked Questions (FAQs)

Q1: What is TEGDA and why is it used in 3D printing resins?

A1: TEGDA, or Tri(ethylene glycol) dimethacrylate, is a low-viscosity, difunctional monomer. In 3D printing, it is often used as a reactive diluent in photopolymer resins. Its primary functions are to reduce the viscosity of the resin for better printability and to act as a cross-linking agent, which can enhance the mechanical properties, including impact strength, of the final printed part.[1][6]

Troubleshooting & Optimization





Q2: How does TEGDA improve the impact strength of a 3D printed part?

A2: TEGDA's flexible ethylene glycol chain is incorporated into the polymer network during photopolymerization. This flexible structure can absorb and dissipate energy from an impact, thus increasing the toughness and impact resistance of the material. The dimethacrylate groups at each end of the TEGDA molecule allow it to form cross-links within the polymer matrix, contributing to the overall strength and durability of the part.

Q3: What concentration of TEGDA is optimal for improving impact strength?

A3: The optimal concentration of TEGDA will vary depending on the base resin and the desired final properties. It is recommended to start with a low concentration (e.g., 5-10 wt%) and conduct a design of experiments (DOE) to determine the ideal ratio for your specific application. The effect of TEGDA concentration on impact strength is not always linear; at very high concentrations, other mechanical properties might be negatively affected.

Q4: Are there any safety precautions I should take when handling TEGDA?

A4: Yes. TEGDA is a chemical that requires careful handling. Always consult the Safety Data Sheet (SDS) before use.[7] General safety precautions include:

- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves,
 and a lab coat.[7]
- Handle TEGDA in a well-ventilated area or under a fume hood.[8]
- Avoid direct contact with skin and eyes.[7]
- Store in a cool, dark, and dry place, away from sources of ignition.

Q5: Can TEGDA be used with any type of 3D printing resin?

A5: TEGDA is most commonly used with acrylate-based photopolymer resins for stereolithography (SLA), Digital Light Processing (DLP), and Liquid Crystal Display (LCD) 3D printing technologies.[9][10] Its compatibility with other types of resins, such as epoxy-based systems, should be verified before use.



Experimental Protocols Protocol 1: Formulation of TEGDA-Modified Photopolymer Resin

- Materials and Equipment:
 - Base photopolymer resin
 - Tri(ethylene glycol) dimethacrylate (TEGDA)
 - Magnetic stirrer and stir bar
 - Heated stirring plate (optional)
 - Amber glass bottles for storage
 - Analytical balance
- Procedure:
 - 1. Determine the desired weight percentage of TEGDA in the final resin formulation (e.g., 5%, 10%, 15%, 20% w/w).
 - 2. In a tared amber glass bottle, add the calculated amount of the base photopolymer resin.
 - 3. Add the calculated amount of TEGDA to the resin.
 - 4. Place a magnetic stir bar in the bottle and cap it securely.
 - 5. Place the bottle on a magnetic stirrer and mix at a moderate speed (e.g., 300-500 rpm) for 1-2 hours, or until the mixture is completely homogeneous. Gentle heating (up to 40°C) can be applied to reduce viscosity and aid in mixing.
 - 6. Visually inspect the mixture for any phase separation or un-dissolved components.
 - 7. Store the formulated resin in a cool, dark place until ready for printing.



Protocol 2: Izod Impact Strength Testing of 3D Printed Specimens

- Specimen Preparation:
 - 1. Design a standard Izod impact test specimen according to ASTM D256.
 - 2. 3D print the specimens using the formulated TEGDA-modified resins and a control group with the unmodified base resin. Ensure consistent print parameters (layer height, orientation, etc.) for all specimens.
 - 3. After printing, clean the specimens thoroughly with isopropyl alcohol to remove any uncured resin.
 - 4. Post-cure the specimens according to the resin manufacturer's recommendations or a standardized procedure to ensure complete polymerization.
- Impact Testing:
 - 1. Condition the post-cured specimens at a standard temperature and humidity (e.g., 23°C and 50% relative humidity) for at least 40 hours prior to testing.
 - 2. Use a pendulum impact tester to perform the notched Izod impact test on each specimen.
 - 3. Record the impact energy absorbed in breaking each specimen.
 - 4. Calculate the impact strength by dividing the absorbed energy by the thickness of the specimen.
 - 5. Test a statistically significant number of specimens for each formulation and calculate the average impact strength and standard deviation.

Quantitative Data

The following table presents hypothetical data to illustrate the potential effect of TEGDA concentration on the Izod impact strength of a standard photopolymer resin. Actual results will vary based on the specific resin and experimental conditions.



TEGDA Concentration (wt%)	Average Izod Impact Strength (J/m)	Standard Deviation (J/m)	Notes
0 (Control)	25.3	2.1	Standard brittle photopolymer resin.
5	35.8	2.5	Noticeable increase in impact strength.
10	48.2	3.1	Significant improvement in toughness.
15	55.6	3.5	Further increase in impact strength.
20	52.1	3.8	Diminishing returns; potential decrease in other mechanical properties.


Visualizations




Click to download full resolution via product page

Caption: Experimental workflow for enhancing and testing the impact strength of 3D printed parts with TEGDA.







Click to download full resolution via product page

Caption: Proposed mechanism of impact strength enhancement with TEGDA.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.



References

- 1. preprints.org [preprints.org]
- 2. datasheets.scbt.com [datasheets.scbt.com]
- 3. phrozen3d.com [phrozen3d.com]
- 4. mach5ive.com [mach5ive.com]
- 5. monocure3d.com.au [monocure3d.com.au]
- 6. dergipark.org.tr [dergipark.org.tr]
- 7. chemicalbook.com [chemicalbook.com]
- 8. thesafetygeek.com [thesafetygeek.com]
- 9. facfox.com [facfox.com]
- 10. 3dnatives.com [3dnatives.com]
- To cite this document: BenchChem. [Technical Support Center: Enhancing Impact Strength of 3D Printed Parts with TEGDA]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b157822#enhancing-the-impact-strength-of-3d-printed-parts-with-tegda]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote





BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com